

A Comprehensive Technical Guide to the Safety Data of Ethyl 2-methylbutanoate-d9

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Compound of Interest

Compound Name: Ethyl 2-methylbutanoate-d9

Cat. No.: B12399081

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Disclaimer: A specific Safety Data Sheet (SDS) for **Ethyl 2-methylbutanoate-d9** is not readily available in the public domain. This guide has been compiled using the comprehensive safety data for the non-deuterated form, Ethyl 2-methylbutanoate (CAS No. 7452-79-1). This approach is adopted due to the high structural and chemical similarity between the two compounds. The isotopic labeling with deuterium is not expected to significantly alter the macroscopic chemical hazards, such as flammability or irritancy. The information presented herein should be used as a reference for researchers, scientists, and drug development professionals, with the understanding that it is based on the non-deuterated analogue.

Chemical Identification and Physical Properties

Ethyl 2-methylbutanoate-d9 is the deuterated form of Ethyl 2-methylbutanoate, an ester known for its fruity aroma. While specific experimental data for the deuterated compound is limited, the following tables summarize the known properties of both the deuterated and non-deuterated forms.

Identifier	Ethyl 2-methylbutanoate-d9	Ethyl 2-methylbutanoate
Molecular Formula	C ₇ H ₅ D ₉ O ₂	C ₇ H ₁₄ O ₂
Molar Mass	139.24 g/mol	130.18 g/mol
CAS Number	2708286-78-4	7452-79-1

Physical and Chemical Properties	Value for Ethyl 2-methylbutanoate
Appearance	Colorless oily liquid with a fruity odor.
Boiling Point	133 °C (lit.)
Density	0.865 g/mL at 25 °C (lit.)
Flash Point	26.1 °C (79.0 °F) Closed Cup
Solubility in Water	Insoluble


Hazard Identification and Classification

Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), Ethyl 2-methylbutanoate is classified as a flammable liquid. The following table summarizes its hazard classification.

GHS Classification	Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor.

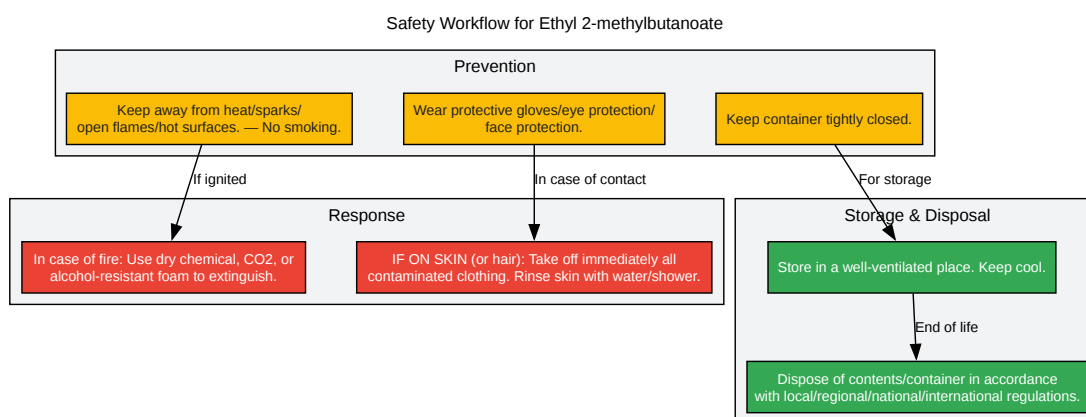
Signal Word: Warning

GHS Pictogram:

 Flame pictogram

Precautionary Measures and First Aid

A logical workflow for handling and responding to incidents involving Ethyl 2-methylbutanoate is crucial. The following diagram illustrates the relationship between preventative measures, incident response, and storage/disposal.



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Safety Workflow Diagram

Toxicological and Ecological Information

Detailed toxicological studies specifically on **Ethyl 2-methylbutanoate-d₉** are not available. The data for the non-deuterated form indicates that it may be harmful if swallowed or in contact with skin and is harmful to aquatic life.

Toxicological Data (for Ethyl 2-methylbutanoate)	Value
Acute Toxicity, Oral (Category 5)	May be harmful if swallowed.
Acute Toxicity, Dermal (Category 5)	May be harmful in contact with skin.
Skin Irritation	Causes mild skin irritation.
Eye Irritation	Causes mild eye irritation.

Ecological Data (for Ethyl 2-methylbutanoate)	Hazard Classification
Acute Aquatic Hazard	Harmful to aquatic life.
Chronic Aquatic Hazard	Harmful to aquatic life with long-lasting effects.

Experimental Protocols

The safety data presented is derived from standardized testing protocols as required by regulatory bodies. Specific experimental methodologies for determining properties like flash point, and toxicity values (e.g., LD50) are typically conducted in accordance with OECD (Organisation for Economic Co-operation and Development) guidelines for the testing of chemicals. For instance, flammability is determined using standardized closed-cup methods. Acute toxicity studies generally involve administering the substance to laboratory animals under controlled conditions to determine the dose that is lethal to 50% of the test population. Due to the lack of a specific SDS for the deuterated compound, detailed experimental protocols for its unique testing are not available.

Conclusion

While a dedicated Safety Data Sheet for **Ethyl 2-methylbutanoate-d9** is not publicly accessible, the safety profile of its non-deuterated counterpart provides a robust framework for its safe handling. The primary hazard associated with this compound is its flammability. Researchers, scientists, and drug development professionals should handle **Ethyl 2-methylbutanoate-d9** with the same precautions as a Category 3 flammable liquid, including the use of appropriate personal protective equipment and adherence to safe storage and

handling procedures. The provided data and workflow diagrams serve as an in-depth technical guide to mitigate risks associated with the use of this compound in a laboratory setting.

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